

Application Notes and Protocols: 3-Bromoquinoline-8-carboxylic acid in Materials Science

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Compound of Interest

Compound Name: 3-Bromoquinoline-8-carboxylic acid

Cat. No.: B581624

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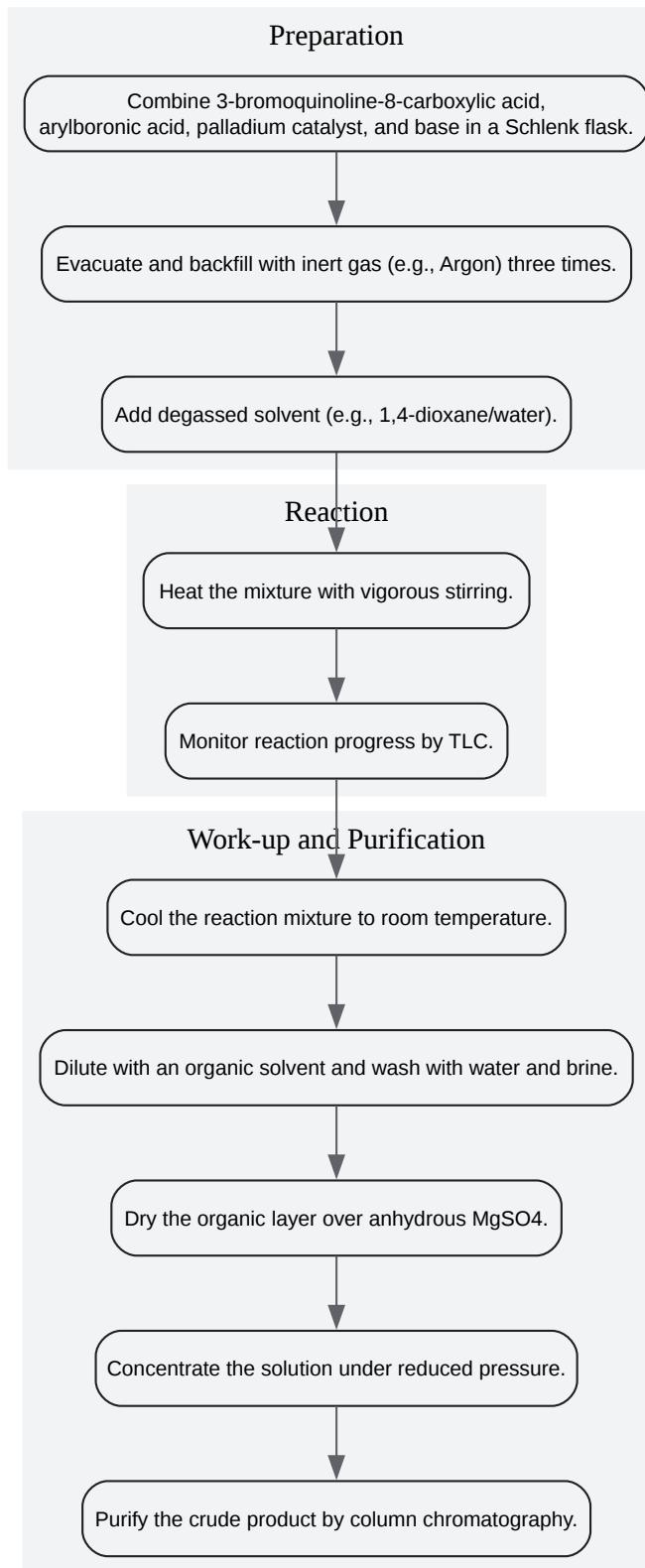
These application notes provide a comprehensive overview of the potential uses of **3-Bromoquinoline-8-carboxylic acid** in materials science, focusing on its role as a versatile building block for fluorescent materials and as a ligand in the synthesis of metal-organic frameworks (MOFs). Detailed experimental protocols are provided to facilitate the practical application of this compound in a research setting.

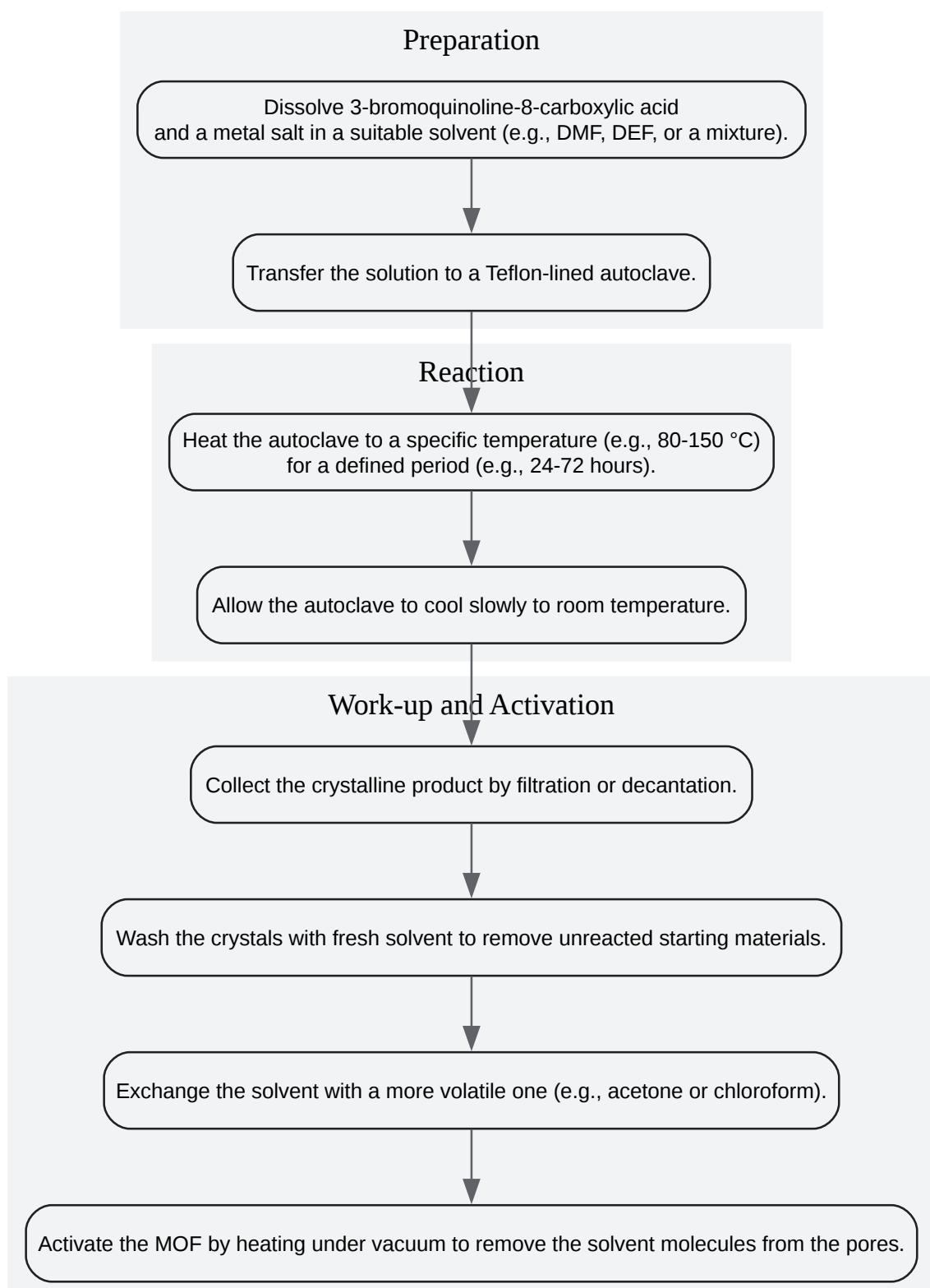
Synthesis of 3-Bromoquinoline-8-carboxylic acid

While a direct, one-pot synthesis of **3-bromoquinoline-8-carboxylic acid** is not readily available in the literature, a plausible multi-step synthetic route can be proposed based on established chemical transformations. This involves the synthesis of a substituted aniline precursor, construction of the quinoline core, followed by bromination and oxidation.

Proposed Synthetic Pathway:

A feasible approach involves the Gould-Jacobs reaction to form the quinoline ring system, followed by bromination and oxidation of a methyl group to the carboxylic acid.



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